

# An In-Depth Technical Guide to Isodecanol: Molecular Weight, Formula, and Applications

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## Compound of Interest

Compound Name: *Isodecanol*

Cat. No.: *B128192*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **isodecanol**, a C<sub>10</sub> oxo alcohol, detailing its molecular weight, chemical formula, isomeric composition, and key applications. This document is intended to serve as a valuable resource for professionals in research, science, and drug development who require in-depth technical information on this compound.

## Core Concepts: Molecular Weight and Formula

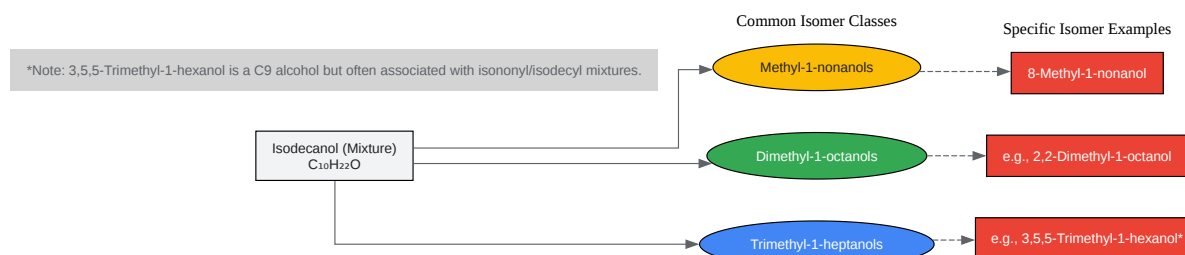
**Isodecanol** is a branched-chain alcohol with the general chemical formula C<sub>10</sub>H<sub>22</sub>O.<sup>[1][2][3][4][5][6]</sup> Its corresponding molecular weight is approximately 158.28 g/mol.<sup>[1][2][4][5][6]</sup> It is important to note that the term "**isodecanol**" does not refer to a single, specific molecule but rather to a mixture of isomers.<sup>[2][7]</sup> The precise composition of commercial **isodecanol** can vary depending on the manufacturing process and the olefin feedstock used.<sup>[2][7]</sup>

One of the commonly cited specific isomers is 8-methylnonan-1-ol.<sup>[1][3]</sup> However, commercial **isodecanol** is typically a complex mixture that includes various trimethyl-1-heptanols and dimethyl-1-octanols.<sup>[2][7]</sup> This isomeric complexity is a critical consideration in its various applications as it influences physical properties such as boiling point, density, and viscosity.

## Isomeric Composition of Isodecanol

The isomeric nature of **isodecanol** is a defining characteristic. The branching of the carbon chain can occur at various positions, leading to a wide array of possible structures. The

diagram below illustrates the relationship between the general term "**isodecanol**" and some of its constituent isomers.



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### Isodecanol Isomeric Relationship

## Quantitative Data Summary

The physical and chemical properties of **isodecanol** can vary based on its isomeric composition. The following table summarizes key quantitative data for the general **isodecanol** mixture and some of its specific isomers.

Property	Isodecanol (Mixture)	8-Methyl-1-nonanol	2,2-Dimethyl-1-octanol
Molecular Formula	C <sub>10</sub> H <sub>22</sub> O	C <sub>10</sub> H <sub>22</sub> O	C <sub>10</sub> H <sub>22</sub> O
Molecular Weight (g/mol)	158.28[2][5]	158.28	158.28
CAS Number	25339-17-7[2]	25339-17-7	2370-14-1
Boiling Point (°C)	215-225[8][9]	221[7]	Not available
Melting Point (°C)	-60[8][9]	5[7]	Not available
Density (g/mL at 20°C)	0.838[8]	Not available	Not available
Flash Point (°C)	95[8][9]	87.1	Not available

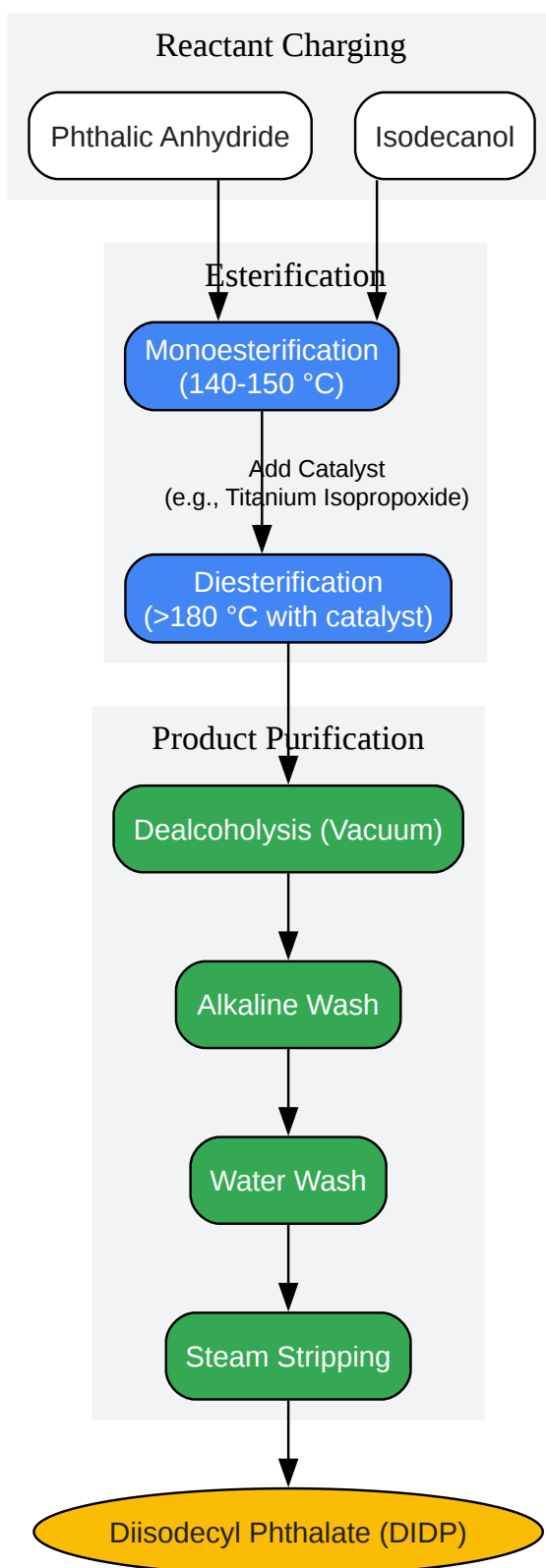
## Experimental Protocols

**Isodecanol** is a versatile chemical intermediate used in a variety of applications. Below are detailed methodologies for two key experimental procedures involving **isodecanol**.

### Synthesis of Diisodecyl Phthalate (DIDP)

Diisodecyl phthalate is a common plasticizer synthesized from **isodecanol**. The following protocol is based on a typical esterification process.

Workflow for DIDP Synthesis:



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#### DIDP Synthesis Workflow

#### Methodology:

- **Monoesterification:** Phthalic anhydride and a molar excess of **isodecanol** are charged into a reactor equipped with a stirrer, thermometer, and a water trap under a nitrogen atmosphere. The mixture is heated to 140-150°C to form the monoester.[10]
- **Diesterification:** A catalyst, such as titanium isopropoxide, is added to the reaction mixture. The temperature is then raised to above 180°C to drive the reaction to completion, forming diisodecyl phthalate and water. The water is continuously removed via the water trap.[10]
- **Dealcoholysis:** After the reaction is complete, the excess **isodecanol** is removed under vacuum.[10]
- **Purification:** The crude product is then purified by washing with an alkaline solution to remove any remaining acidic byproducts, followed by washing with water. Finally, the product is subjected to steam stripping to remove any remaining volatile impurities.[10]

## Evaluation of Anti-Wear Properties

**Isodecanol** can be used as a component in lubricant formulations. The anti-wear properties of a lubricant containing **isodecanol** can be evaluated using a four-ball wear tester.

#### Methodology:

- **Lubricant Preparation:** A base lubricant is blended with a specified concentration of **isodecanol**.
- **Four-Ball Wear Test:** The anti-wear properties of the prepared lubricant are evaluated using a four-ball wear tester according to a standard method like ASTM D4172. This involves rotating a steel ball under a specified load against three stationary steel balls immersed in the lubricant sample.
- **Test Parameters:** Typical test conditions for anti-wear evaluation are a load of 392 N, a temperature of 75°C, and a duration of 60 minutes.[11]
- **Wear Scar Measurement:** After the test, the wear scars on the three stationary balls are measured using a microscope. The average wear scar diameter is an indicator of the

lubricant's anti-wear performance. A smaller wear scar diameter indicates better anti-wear properties.

- Analysis: The wear scar diameter of the lubricant containing **isodecanol** is compared to that of the base lubricant without the additive to determine the effect of **isodecanol** on the anti-wear performance.

This technical guide provides foundational information on **isodecanol** for scientific and research applications. For more specific data and protocols, consulting detailed chemical databases and experimental literature is recommended.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Isodecanol: Molecular Weight, Formula, and Applications]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b128192#isodecanol-molecular-weight-and-formula>]

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